

Essential Safety and Operational Guide for Handling 1,5-Dicaffeoylquinic Acid

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Compound of Interest

Compound Name: 1,5-Dicaffeoylquinic acid

Cat. No.: B1669657

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **1,5-Dicaffeoylquinic acid**. The following procedures are based on available safety data for the compound and related isomers, emphasizing a cautious approach due to the limited toxicological data.

Hazard Identification and General Precautions

While comprehensive toxicological properties of **1,5-Dicaffeoylquinic acid** are not fully investigated, it is prudent to treat it as a potentially hazardous substance.^[1] Available information suggests it may be irritating to the mucous membranes, upper respiratory tract, eyes, and skin, and could be harmful if inhaled, ingested, or absorbed through the skin.^[1] However, some sources indicate it is not classified as hazardous under the Globally Harmonized System (GHS). Due to this ambiguity, adherence to stringent safety protocols is crucial.

Key Safety Considerations:

- Eye Contact: May cause irritation.^[1]
- Skin Contact: May cause irritation upon prolonged or repeated contact.^[1]
- Inhalation: Avoid breathing dust or aerosols as it may cause respiratory irritation.^[1]
- Ingestion: The effects of ingestion are not well-documented; avoid ingestion.^[1]

Quantitative Data Summary

For ease of reference, the following table summarizes key quantitative data for **1,5-Dicaffeoylquinic acid**.

Property	Value
Molecular Formula	C ₂₅ H ₂₄ O ₁₂
Molecular Weight	516.5 g/mol
Appearance	Crystalline solid
Storage	-20°C
Stability	≥ 4 years at -20°C
Solubility	DMF: 71 mg/ml, DMSO: 50 mg/ml, Ethanol: 50 mg/ml, PBS (pH 7.2): 25 mg/ml

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical to minimize exposure. The following table outlines the recommended PPE for handling **1,5-Dicaffeoylquinic acid**.

Protection Type	Recommended Equipment	Specifications/Notes
Eye and Face Protection	Safety glasses with side shields or goggles. A face shield is recommended for splash hazards.	Ensure a snug fit to protect against dust particles and splashes.
Hand Protection	Chemical-resistant gloves.	Nitrile gloves are generally suitable for incidental contact. For prolonged handling or immersion, consult glove manufacturer's compatibility charts.
Body Protection	Laboratory coat.	A buttoned lab coat should be worn at all times. For tasks with a higher risk of splashes, a chemically resistant apron is also recommended.
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood.	If engineering controls are insufficient or when handling large quantities, a NIOSH-approved respirator with an appropriate cartridge may be necessary.

Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational workflow is essential for safety.

- Preparation:
 - Before handling, ensure all necessary PPE is donned correctly.
 - Prepare the work area, preferably within a chemical fume hood, by covering the surface with an absorbent, disposable liner.

- Ensure an eyewash station and safety shower are readily accessible.
- Handling:
 - All work with **1,5-Dicaffeoylquinic acid** should be conducted in a properly functioning chemical fume hood to minimize inhalation exposure.
 - Avoid the formation of dust and aerosols.
 - Use appropriate tools (e.g., spatulas, weighing paper) to handle the solid compound.
 - When preparing solutions, add the solid to the solvent slowly to avoid splashing.
- Spill Management:
 - In case of a spill, evacuate the area and prevent entry.
 - Wear appropriate PPE, including respiratory protection if dust is present.
 - For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a sealed container for disposal.
 - For liquid spills, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal.
 - Clean the spill area with a suitable solvent, followed by soap and water.

Disposal Plan

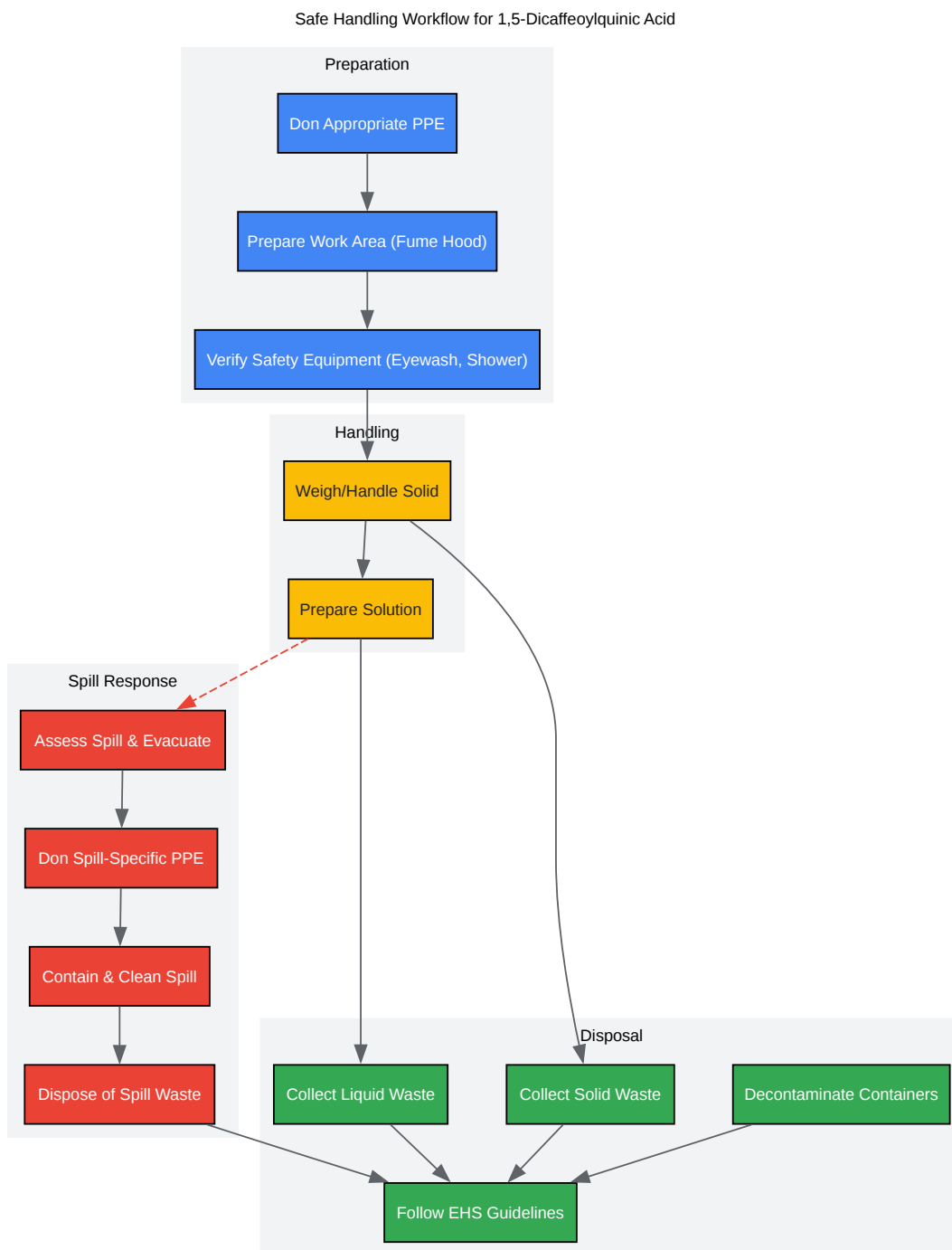
Proper disposal of **1,5-Dicaffeoylquinic acid** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

- Solid Waste: Collect solid waste, including contaminated consumables (e.g., weighing paper, gloves), in a designated, labeled, and sealable hazardous waste container.
- Liquid Waste: Collect liquid waste, including solutions and rinsates, in a separate, labeled, and sealed hazardous waste container. Do not mix with other waste streams unless permitted by your institution's environmental health and safety (EHS) office.

- **Container Disposal:** Thoroughly rinse empty containers with a suitable solvent. Collect the rinsate as hazardous liquid waste. Dispose of the decontaminated containers in accordance with institutional guidelines.
- **Consult EHS:** Always consult your institution's EHS office for specific disposal procedures and to ensure compliance with local, state, and federal regulations.

Experimental Workflow and Safety Protocol

The following diagram illustrates the logical workflow for the safe handling of **1,5-Dicaffeoylquinic acid**, from preparation to disposal.



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Caption: Workflow for the safe handling of **1,5-Dicaffeoylquinic acid**.

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References

- 1. cn.canbipharm.com [cn.canbipharm.com]
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